Technical Application Note: 4-Propylmorpholine (NPM) in Fine Chemical Synthesis

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Compound of Interest	
Compound Name:	*4-Propylmorpholine*
CAS No.:	*23949-50-0*
Cat. No.:	*B1605852*

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CAS: 1238-90-0 | Formula: $C_7H_{15}NO$ | MW: 129.20 g/mol [1][2]

Executive Summary: The "Goldilocks" Tertiary Amine

In the landscape of cyclic tertiary amines, **4-propylmorpholine** (NPM) occupies a critical "Goldilocks" zone between the highly volatile N-methylmorpholine (NMM) and the more sterically hindered N-ethyl/N-butyl analogs.[2]

While NMM is the industry standard for acid scavenging in peptide synthesis and acylation, its low boiling point (115°C) and high water solubility can be problematic for high-temperature reactions or aqueous extractions.[2] NPM offers a strategic alternative:

- Reduced Volatility: Boiling point of ~128–130°C allows for higher reaction temperatures without base loss.[2]
- Tunable Lipophilicity: The propyl chain increases LogP, facilitating better partitioning into organic solvents during aqueous workups (unlike NMM, which often drags into the aqueous

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phase).

- Ionic Liquid Precursor: NPM is the starting material for N-propyl-N-methylmorpholinium salts, a class of emerging green solvents and electrolytes.[2]

Physicochemical Profile: NMM vs. NPM

Selection Logic: Use this table to determine if NPM is the correct substitute for your current process.[2]

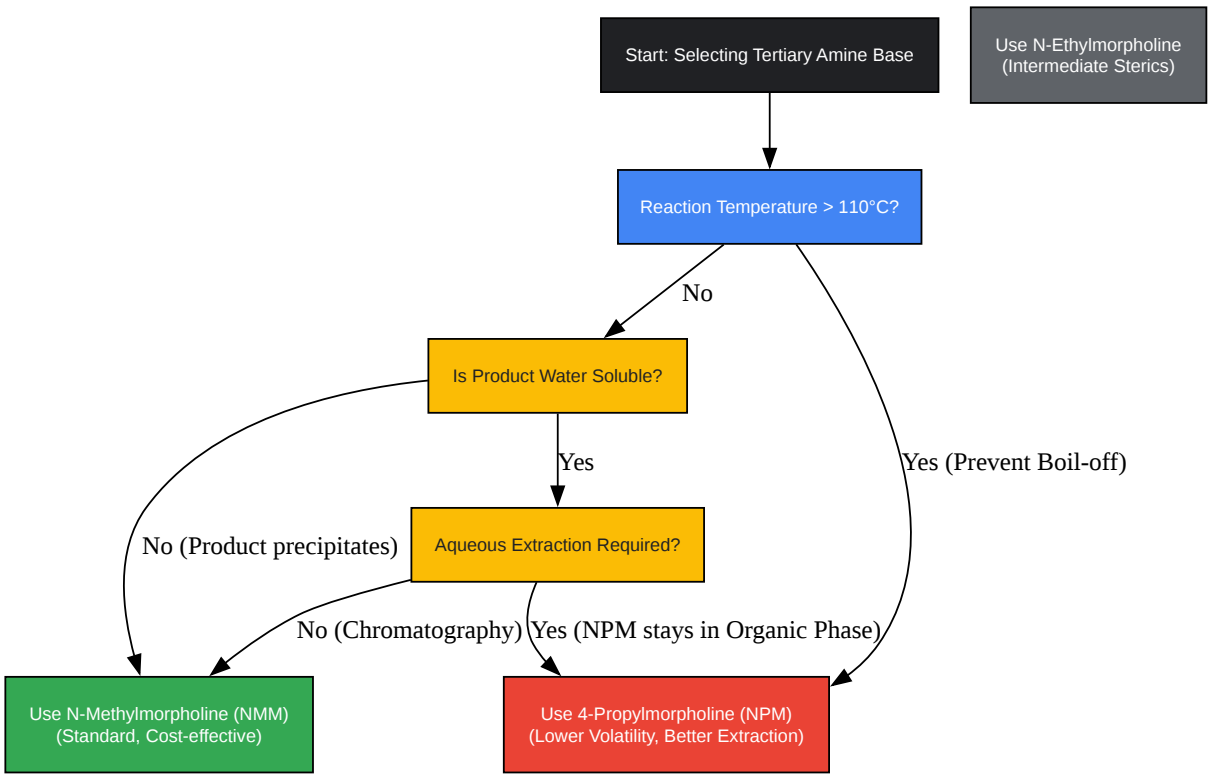
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Property	N-Methylmorpholine (NMM)	4-Propylmorpholine (NPM)	Process Implication
Boiling Point	115–116 °C	128–130 °C	NPM allows reflux in toluene/xylene without rapid base depletion.[1][2]
Flash Point	23 °C (High Flammability)	~36 °C	NPM offers a slightly wider safety margin, though still flammable.[1]
LogP (Lipophilicity)	-0.33 (Hydrophilic)	0.80 (Lipophilic)	Critical: NPM stays in the organic phase during washing, improving yield recovery of basic products.[1]
Basicity (pKa)	7.38	~7.5–7.6	Slightly more basic due to the inductive effect of the propyl group; comparable scavenging capacity.[1]
Water Solubility	Miscible	Soluble	NPM can be salted out more easily than NMM.[1][2]

Decision Framework: Selecting the Right Morpholine Base

The following logic flow illustrates when to switch from standard NMM to NPM.

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Figure 1: Decision matrix for optimizing tertiary amine selection in synthesis.[2]

Application Protocols

Protocol A: High-Temperature Acylation Scavenger

Context: Standard Schotten-Baumann conditions often fail at high temperatures because NMM volatilizes.[2] Use NPM for acylations requiring heat (e.g., sterically hindered substrates).[2]

Materials:

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- Substrate (Amine/Alcohol)[3]
- Acyl Chloride / Anhydride[1][2]
- Base: **4-Propylmorpholine** (1.2 – 1.5 equivalents)[2]
- Solvent: Toluene or Xylene (anhydrous)

Procedure:

- Dissolution: Dissolve the substrate in Toluene (0.5 M concentration).
- Base Addition: Add **4-Propylmorpholine** (1.2 eq).[2] Note that unlike NMM, NPM will not fume as aggressively.[2]
- Reaction: Heat the mixture to 120°C (reflux). Add the acylating agent dropwise.[2]
  - Observation: The NPM·HCl salt will precipitate.[2] Unlike NMM salts which can sublime or decompose, NPM salts are thermally robust.[2]
- Workup (The NPM Advantage):
  - Cool to room temperature.[2][4]
  - Add water (1:1 vol).[2]
  - Phase Separation: The NPM free base (excess) will partition significantly into the Toluene layer.[2]
  - Wash: Wash the organic layer with 1M HCl (to remove excess NPM) followed by Brine.[2]
  - Result: Cleaner separation compared to NMM, which often creates emulsions in toluene-water systems.[2]

Protocol B: Synthesis of Ionic Liquid Precursors

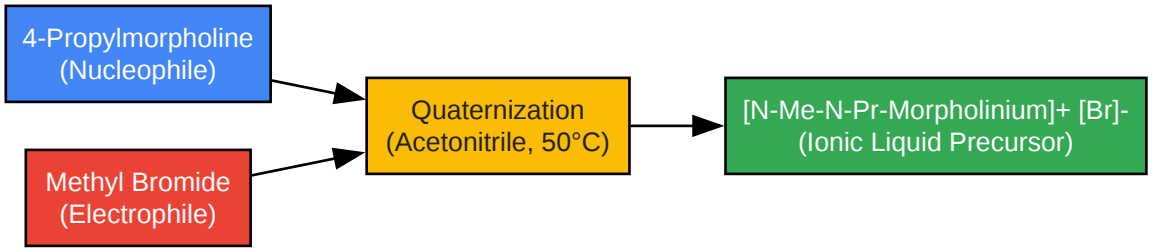
Context: Morpholinium ionic liquids (ILs) are gaining traction as "green" electrolytes.[2] NPM is the direct precursor for N-methyl-N-propylmorpholinium salts.[2]

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Target Molecule:N-Methyl-N-propylmorpholinium Bromide [MPM][Br] Reaction Type: Quaternization (Menschutkin Reaction)[2]

Workflow:

- Charge: In a pressure-rated vessel (Q-tube or autoclave), charge **4-Propylmorpholine** (1.0 eq) and Acetonitrile (3 volumes).
- Alkylation: Cool to 0°C. Slowly add Methyl Bromide (1.1 eq) or Methyl Iodide.
  - Note: Using NPM + Methyl halide is often preferred over NMM + Propyl halide because Methyl halides are more reactive electrophiles, allowing milder conditions.[2]
- Incubation: Seal and stir at 40–50°C for 12 hours.
- Isolation:
  - The quaternary salt [MPM][Br] will precipitate as a white crystalline solid.[2]
  - Filter and wash with cold Ethyl Acetate (to remove unreacted NPM).[2]
  - Dry under vacuum at 60°C.[2][5]
- Validation: Check purity via ^{1}H NMR (D_2O). Look for the distinct shift of the N-methyl group (~3.1 ppm) and the propyl chain signals.[2]



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Figure 2: Synthesis pathway for Morpholinium Ionic Liquids.[2]

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Protocol C: Synthesis of N-(3-Aminopropyl)morpholine (APM)

Context: NPM is often cited as an intermediate.[2] In industrial fine chemicals, the morpholine ring is alkylated to create APM, a key curing agent and pharmaceutical intermediate.

Reaction: Michael Addition followed by Hydrogenation.[2]

- Step 1 (Cyanoethylation): Morpholine + Acrylonitrile → 3-Morpholinopropionitrile.[2]
- Step 2 (Reduction): 3-Morpholinopropionitrile + H_2 (Raney Ni catalyst) → N-(3-Aminopropyl)morpholine.[2]
    - Relevance: This demonstrates the stability of the propyl-morpholine scaffold under reducing conditions.[2]

Safety & Handling (E-E-A-T)

As a Senior Scientist, safety is paramount. NPM shares hazards with NMM but has distinct handling characteristics.[2]

- Corrosivity: Like all low-molecular-weight amines, NPM is corrosive to skin and eyes (Category 1B).[2]
- Flammability: Flash point is ~36°C. It is a Flammable Liquid.[2] Ground all vessels.
- Odor: Less pungent/ammoniacal than NMM, but still requires a fume hood.[2]
- Storage: Store under nitrogen. Morpholines can absorb CO_2 from the air to form carbamates, which appear as white crusts on the bottle cap.

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